

(3S,8R,9R)-Isofalcarintriol in Daucus carota

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Compound of Interest

Compound Name: (3S,8R,9R)-Isofalcarintriol

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An In-Depth Technical Guide to (3S,8R,9R)-Isofalcarintriol in Daucus carota

For Researchers, Scientists, and Drug Development Professionals

Abstract

(3S,8R,9R)-Isofalcarintriol is a C17-polyacetylene found in carrot (Daucus carota) that has recently emerged as a compound of significant interest due to its potential health-promoting and anti-aging properties. This technical guide provides a comprehensive overview of the current knowledge on (3S,8R,9R)-isofalcarintriol, including its occurrence, biological activity, and mechanisms of action. Detailed experimental protocols for its extraction and analysis are provided, along with a summary of its quantitative data and a discussion of its biosynthesis and safety. This document is intended to serve as a foundational resource for researchers and professionals in drug development exploring the therapeutic potential of this novel natural product.

Introduction

Carrots (Daucus carota) are a rich source of various bioactive compounds, including a class of C17-polyacetylenes known for their anti-inflammatory and anti-cancer properties.[1] Among these, (3S,8R,9R)-Isofalcarintriol, with the full chemical name (3S,8R,9R,E)-heptadeca-10-en-4,6-diyne-3,8,9-triol, is a recently identified polyacetylene that has demonstrated potent biological activities.[2][3] Its discovery was the result of a screening of phytochemicals for their ability to modulate cellular energy metabolism and activate protective signaling pathways.[2] This guide synthesizes the current scientific literature on (3S,8R,9R)-isofalcarintriol, with a focus on its relevance to human health and drug development.



Occurrence and Quantitative Data

(3S,8R,9R)-Isofalcarintriol is a naturally occurring compound in the root of Daucus carota.[2] While falcarinol and falcarindiol are the most abundant polyacetylenes in carrots, isofalcarintriol is present in smaller, yet biologically significant, concentrations.[2][4]

Table 1: Quantitative Analysis of (3S,8R,9R)-Isofalcarintriol in Daucus carota

Analyte	Matrix	Concentration (µg/g of dry weight)	Analytical Method	Reference
(3S,8R,9R)- Isofalcarintriol	Carrot Root	3.8 - 8.9	LC-MS	[5]

Note: The concentration range is dependent on the extraction solvent used. The estimation assumes a 90% water content in fresh carrots.[5]

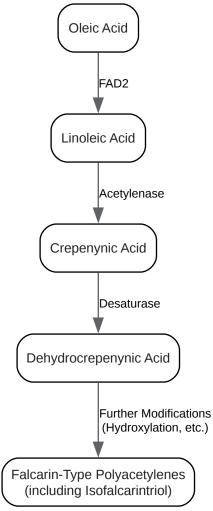
Biosynthesis

The biosynthesis of C17-polyacetylenes in carrots originates from unsaturated fatty acids, primarily oleic and linoleic acid.[5] The pathway involves a series of enzymatic modifications, including dehydrogenation and β-oxidation, to form highly modified acetylenic lipids.[5] Key enzymes in this process are fatty acid desaturases (FADs) that introduce double and triple bonds into the carbon chain.[6][7] While the general pathway for falcarin-type polyacetylenes is understood, the specific enzymatic steps that lead to the formation of (3S,8R,9R)-isofalcarintriol, particularly the hydroxylation steps, are not yet fully elucidated and represent an area for future research.[4]

Below is a generalized workflow for the biosynthesis of falcarin-type polyacetylenes.



Generalized Biosynthesis of Falcarin-Type Polyacetylenes



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Caption: Generalized biosynthetic pathway of falcarin-type polyacetylenes.

Biological Activity and Signaling Pathways

(3S,8R,9R)-Isofalcarintriol has been shown to exert a range of beneficial biological effects in preclinical studies, including promoting longevity in C. elegans, improving metabolic parameters in mice, and reducing the growth of cancer cells.[2][8]

The primary mechanism of action of isofalcarintriol involves the direct inhibition of mitochondrial ATP synthase.[2] This inhibition leads to a transient increase in reactive oxygen species (ROS), which acts as a signaling molecule to activate key cellular stress response pathways, namely the NRF2 and AMPK pathways.[1][2]



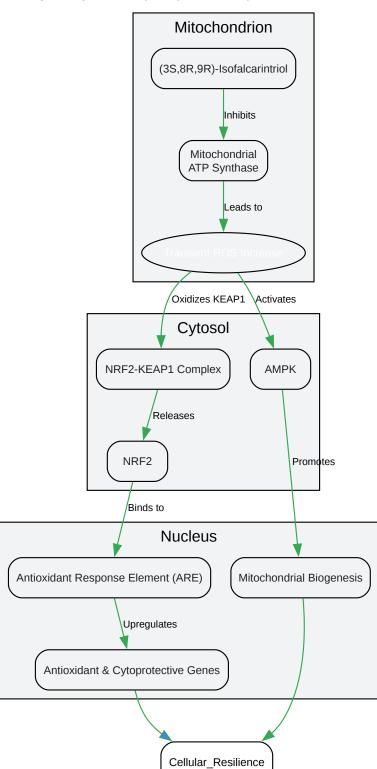




- NRF2 (Nuclear factor erythroid 2-related factor 2) Pathway: Activation of NRF2 leads to the transcription of antioxidant and cytoprotective genes, enhancing cellular resistance to oxidative stress.[1][2]
- AMPK (AMP-activated protein kinase) Pathway: AMPK is a central regulator of cellular energy homeostasis. Its activation by isofalcarintriol promotes mitochondrial biogenesis and improves metabolic function.[2]

This cascade of events, known as mitohormesis, ultimately leads to improved cellular health and resilience.





Signaling Pathway of (3S,8R,9R)-Isofalcarintriol

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Caption: Signaling pathway of (3S,8R,9R)-Isofalcarintriol.



Experimental Protocols Extraction and Purification of (3S,8R,9R)-Isofalcarintriol

The following protocol is a synthesized methodology based on established procedures for polyacetylene extraction and purification from carrots.

Materials:

- Fresh Daucus carota roots
- Dichloromethane (DCM)
- n-Hexane
- Ethyl acetate (EtOAc)
- Acetonitrile (ACN)
- Methanol (MeOH)
- Silica gel 60
- C18 reversed-phase silica gel
- Rotary evaporator
- · Flash chromatography system
- Preparative High-Performance Liquid Chromatography (HPLC) system

Procedure:

- Extraction:
 - Wash and chop fresh carrot roots.
 - Homogenize the carrot material with DCM.
 - Filter the mixture and collect the DCM extract.

Foundational & Exploratory





- Concentrate the extract under reduced pressure using a rotary evaporator.
- Initial Fractionation (Flash Chromatography):
 - Adsorb the crude extract onto silica gel.
 - Perform flash column chromatography using a gradient of n-hexane and ethyl acetate.
 - Collect fractions and monitor by thin-layer chromatography (TLC) or analytical HPLC.
 - Combine fractions containing polyacetylenes.
- Purification (Preparative HPLC):
 - Further purify the polyacetylene-rich fractions using preparative reversed-phase HPLC on a C18 column.
 - Use a gradient of water and acetonitrile as the mobile phase.
 - Collect fractions corresponding to the peak of (3S,8R,9R)-isofalcarintriol.
 - Evaporate the solvent to obtain the purified compound.



Extraction and Purification Workflow Fresh Carrot Roots Homogenization in DCM Filtration Concentration (Rotary Evaporator) Crude DCM Extract Flash Chromatography (Silica Gel, Hexane/EtOAc) Polyacetylene-Rich Fractions Preparative HPLC (C18, Water/ACN)

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Caption: Workflow for the extraction and purification of isofalcarintriol.



Quantitative Analysis by LC-MS

Instrumentation:

Liquid Chromatography system coupled to a Mass Spectrometer (LC-MS)

Chromatographic Conditions:

- Column: C18 reversed-phase column
- Mobile Phase: Gradient of water and acetonitrile
- Flow Rate: 0.5 1.0 mL/min
- Injection Volume: 5 20 μL

Mass Spectrometry Conditions:

- Ionization Mode: Electrospray Ionization (ESI), negative mode
- Analysis Mode: Multiple Reaction Monitoring (MRM) for enhanced selectivity and sensitivity.
 Specific precursor and product ion transitions for isofalcarintriol should be determined using a purified standard.

Quantification:

- A calibration curve should be constructed using a certified reference standard of (3S,8R,9R)isofalcarintriol.
- The concentration in unknown samples is determined by comparing the peak area to the calibration curve.

Stability and Toxicology

Polyacetylenes, in general, are known to be sensitive to heat and light, which can lead to degradation. Therefore, extraction and storage should be performed under conditions that minimize exposure to high temperatures and UV light.



Regarding toxicology, studies on falcarinol-type polyacetylenes have shown cytotoxic effects against various cancer cell lines at micromolar concentrations.[6] However, at the concentrations typically found in the human diet, they are not considered to be a toxicological concern.[6] In fact, observational studies have linked the consumption of carrots with a reduced risk of certain cancers.[6] Further research is needed to specifically determine the toxicological profile of purified (3S,8R,9R)-isofalcarintriol, especially at concentrations relevant for therapeutic applications.

Bioavailability and Pharmacokinetics

To date, there are no published studies specifically detailing the bioavailability and pharmacokinetics of **(3S,8R,9R)-isofalcarintriol** in humans. Research on other polyacetylenes suggests that they can be detected in blood plasma after the consumption of carrots.[9] However, the extent of absorption, metabolism, and distribution of isofalcarintriol remains a critical knowledge gap that needs to be addressed in future clinical trials to ascertain its therapeutic potential.

Conclusion and Future Perspectives

(3S,8R,9R)-Isofalcarintriol is a promising bioactive compound from Daucus carota with a unique mechanism of action that warrants further investigation for its potential applications in promoting health and preventing age-related diseases. Key areas for future research include:

- Elucidation of the specific enzymatic steps in its biosynthesis.
- Optimization of extraction and purification protocols for large-scale production.
- Comprehensive in vivo studies to determine its pharmacokinetics, bioavailability, and safety profile.
- Clinical trials to evaluate its efficacy in human populations.

This technical guide provides a solid foundation for researchers and drug development professionals to advance the scientific understanding and potential therapeutic application of this intriguing natural product.



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